

# Isooctyl Thioglycolate: A Comprehensive Technical Review of its Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isooctyl thioglycolate*

Cat. No.: *B3417461*

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## Introduction

**Isooctyl thioglycolate** (IOTG), with the CAS number 25103-09-7, is a versatile organic compound widely utilized across various industrial sectors.<sup>[1][2][3]</sup> It serves as a crucial intermediate in the production of organotin heat stabilizers for polyvinyl chloride (PVC), as an antioxidant, a plasticizer, and in the formulation of cosmetics, particularly for hair care products.<sup>[1][3][4][5]</sup> This technical guide provides an in-depth analysis of the physicochemical properties of **isooctyl thioglycolate**, offering valuable data and experimental insights for professionals in research and development.

## Physicochemical Properties

The physical and chemical characteristics of **isooctyl thioglycolate** are fundamental to its application and performance. A summary of its key properties is presented below.

### General Properties

**Isooctyl thioglycolate** is a colorless to pale yellow liquid, often described as a water-white liquid with a faint fruity odor.<sup>[4][5][6][7]</sup>

Property	Value	Reference
Molecular Formula	C10H20O2S	[1][2][6][8]
Molecular Weight	204.33 g/mol	[1][2][7][8]
Appearance	Colorless to pale yellow, clear liquid	[4][6][7]
Odor	Faint fruity odor	[5][6]

## Thermal and Physical Properties

The thermal and physical data are critical for handling, storage, and processing of **isooctyl thioglycolate**.

Property	Value	Conditions	Reference
Melting Point	< -50 °C	[5][8]	
Boiling Point	125 °C	@ 17 mmHg	[1]
108 °C	@ 25 mmHg	[6]	
96 °C	[1][5]		
Flash Point	133 °C	Closed cup	[1][5]
> 94.4 °C	Closed cup	[8]	
Density	0.970 g/cm <sup>3</sup>	at 4 °C	[1]
0.97 g/cm <sup>3</sup>	at 20 °C	[8]	
Vapor Pressure	0.3 hPa	at 20 °C	[8]
Refractive Index	1.459	[1]	

## Solubility and Partition Coefficient

Property	Value	Conditions	Reference
Water Solubility	Insoluble	[4]	
Solubility in Organic Solvents	Soluble	[4]	

## Experimental Protocols

The determination of the physicochemical properties of chemical substances like **isooctyl thioglycolate** follows standardized experimental protocols to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals and ASTM International standards are globally recognized for this purpose.[1][4][6][7][8]

### Determination of Boiling Point (OECD TG 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common laboratory method is the Thiele tube method.

Methodology:

- A small amount of **isooctyl thioglycolate** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., paraffin oil).
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped when a continuous stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (ASTM D3505)

This standard test method describes a procedure for measuring the density of pure liquid chemicals.

Methodology:

- A clean, dry, and calibrated pycnometer is weighed.
- The pycnometer is filled with **isooctyl thioglycolate**, ensuring no air bubbles are trapped.
- The filled pycnometer is brought to a constant temperature in a water bath.
- The pycnometer is removed from the bath, wiped dry, and weighed.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Determination of Water Solubility (OECD TG 105 - Flask Method)

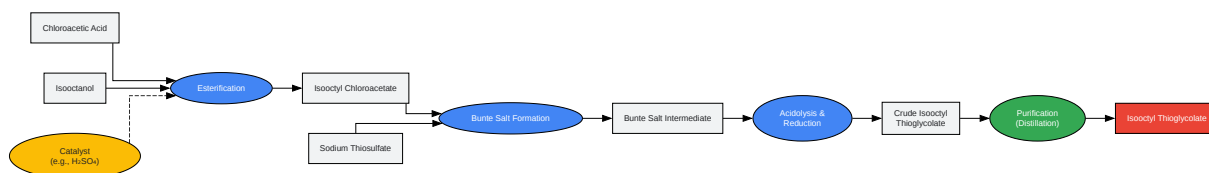
This method is used to determine the water solubility of substances with low solubility.

Methodology:

- An excess amount of **isooctyl thioglycolate** is added to a flask containing purified water.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The mixture is then centrifuged or filtered to separate the undissolved substance.
- The concentration of **isooctyl thioglycolate** in the aqueous phase is determined using a suitable analytical method, such as gas chromatography.

## Synthesis of Isooctyl Thioglycolate

**Isooctyl thioglycolate** is typically synthesized via a two-step process involving an initial esterification followed by a substitution reaction.



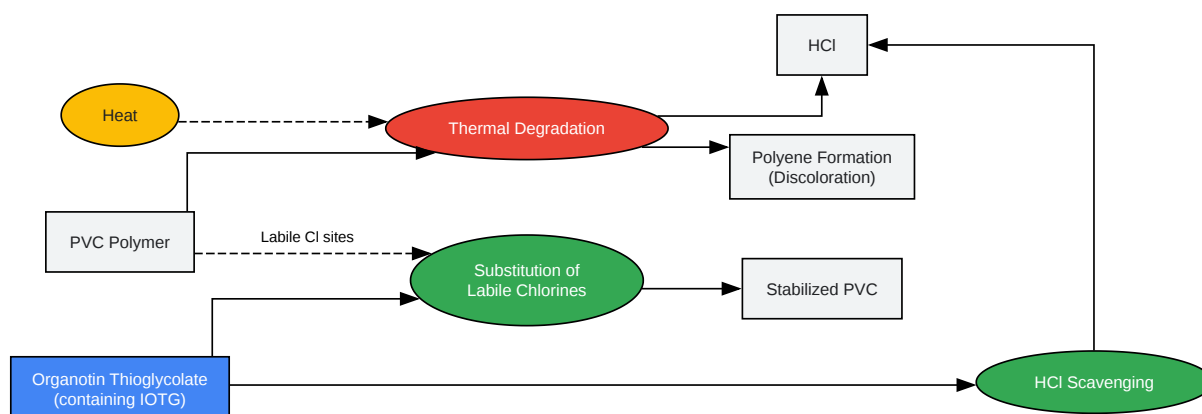
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Caption: Synthesis pathway of **Isooctyl Thioglycolate**.

The synthesis begins with the esterification of chloroacetic acid with isooctanol in the presence of an acid catalyst to produce isooctyl chloroacetate. This intermediate then reacts with a sulfur source, such as sodium thiosulfate, to form a Bunte salt. Subsequent acidolysis and reduction of the Bunte salt yields crude **isooctyl thioglycolate**, which is then purified by distillation.

## Mechanism of Action as a PVC Stabilizer

**Isooctyl thioglycolate** is a key component in organotin stabilizers used to prevent the thermal degradation of PVC. The degradation of PVC proceeds via dehydrochlorination, releasing hydrochloric acid (HCl) and forming polyene structures that cause discoloration and embrittlement of the polymer. Organotin thioglycolates act as stabilizers through several mechanisms.



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Caption: Mechanism of PVC stabilization by organotin thioglycolates.

The primary functions of the organotin stabilizer derived from **isooctyl thioglycolate** are:

- **HCl Scavenging:** The stabilizer readily reacts with and neutralizes the HCl produced during degradation, preventing the autocatalytic decomposition of PVC.
- **Substitution of Labile Chlorine Atoms:** The thioglycolate moiety can replace the unstable allylic chlorine atoms on the PVC chain with more stable thioether linkages, thus inhibiting the initiation of dehydrochlorination.

## Conclusion

**Isooctyl thioglycolate** possesses a well-defined set of physicochemical properties that make it suitable for a range of industrial applications. Its role as a precursor to highly effective PVC stabilizers is particularly noteworthy. A thorough understanding of its properties, as outlined in this guide, is essential for its safe handling, effective application, and for the development of new and improved formulations in various scientific and industrial fields.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)